

Technical Guide: Physicochemical Properties of Nitrile Compounds

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Compound of Interest

Compound Name: 4-Hydrazinyl-3-nitrobenzonitrile

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Audience: Researchers, scientists, and drug development professionals.

Core Topic: This guide focuses on the physicochemical properties of nitrile-containing compounds, with a specific inquiry into **4-hydrazinyl-3-nitrobenzonitrile**. While specific experimental data for **4-hydrazinyl-3-nitrobenzonitrile** is not readily available in the public domain, this document provides a comprehensive overview of the methodologies used to determine such properties and contextual data from structurally related molecules.

Physicochemical Data for 4-Hydrazinyl-3-nitrobenzonitrile

As of the latest literature review, the specific melting and boiling points for **4-hydrazinyl-3-nitrobenzonitrile** have not been experimentally determined and reported in publicly accessible databases. This section will be updated as new data becomes available.

Comparative Physicochemical Data of Related Compounds

To provide a frame of reference, the following table summarizes the melting points of several structurally related nitrobenzonitrile derivatives. This data can offer insights into the potential physical state and thermal stability of **4-hydrazinyl-3-nitrobenzonitrile**.

Compound Name	Molecular Structure	Melting Point (°C)
4-Nitrobenzonitrile	$\text{O}_2\text{NC}_6\text{H}_4\text{CN}$	144-147
4-Hydroxy-3-nitrobenzonitrile	$\text{HOC}_6\text{H}_3(\text{NO}_2)\text{CN}$	146-148[1][2]
4-Fluoro-3-nitrobenzonitrile	$\text{FC}_6\text{H}_3(\text{NO}_2)\text{CN}$	87.0-97.0[3]
3-Nitrobenzonitrile	$\text{O}_2\text{NC}_6\text{H}_4\text{CN}$	114-117[4][5]

Experimental Protocols for Physicochemical Property Determination

The following are detailed, generalized protocols for determining the melting and boiling points of organic compounds, applicable to substances like **4-hydrazinyl-3-nitrobenzonitrile**.

Melting Point Determination

The melting point is a critical physical property used to identify a substance and assess its purity. A pure crystalline solid typically has a sharp melting point range of 0.5-1.0°C, while impurities tend to lower and broaden the melting range.[6][7]

Method 1: Thiele Tube Method

This method utilizes a specialized glass tube designed to allow for uniform heating of an oil bath via convection currents.

- Apparatus: Thiele tube, thermometer, capillary tubes, rubber band, Bunsen burner or other heat source, and a high-boiling point liquid (e.g., mineral oil or silicone oil).
- Procedure:
 - Seal one end of a capillary tube by heating it in a flame.
 - Finely powder the solid organic compound.
 - Pack a small amount of the powdered sample into the open end of the capillary tube to a height of 1-2 mm.[8][9]

- Attach the capillary tube to a thermometer using a rubber band, ensuring the sample is level with the thermometer bulb.
- Suspend the thermometer and attached capillary tube in the Thiele tube containing the heating oil. The rubber band should remain above the oil level to prevent melting.^[7]
- Gently heat the side arm of the Thiele tube to create a convection current, ensuring a slow and uniform temperature increase (approximately 1-2°C per minute) near the expected melting point.^[7]
- Record the temperature at which the first drop of liquid appears (the beginning of melting).
- Record the temperature at which the entire solid has turned into a clear liquid (the completion of melting). The range between these two temperatures is the melting point range.^{[6][7]}

Method 2: Digital Melting Point Apparatus

Modern laboratories often use automated or semi-automated apparatus for more precise and convenient measurements.

- Apparatus: Digital melting point apparatus, capillary tubes.
- Procedure:
 - Prepare the sample in a capillary tube as described in the Thiele tube method.
 - Place the capillary tube into the sample holder of the apparatus.
 - Set the heating rate. It is common practice to perform a rapid initial determination to find an approximate melting point, followed by a slower, more careful measurement (1-2°C per minute) for accuracy.^[6]
 - Observe the sample through the magnifying lens.
 - Record the temperatures at the onset and completion of melting as displayed by the apparatus.^[10]

Boiling Point Determination

The boiling point is the temperature at which a liquid's vapor pressure equals the surrounding atmospheric pressure.[\[11\]](#)[\[12\]](#)

Method: Capillary Method (Siwoloboff's Method)

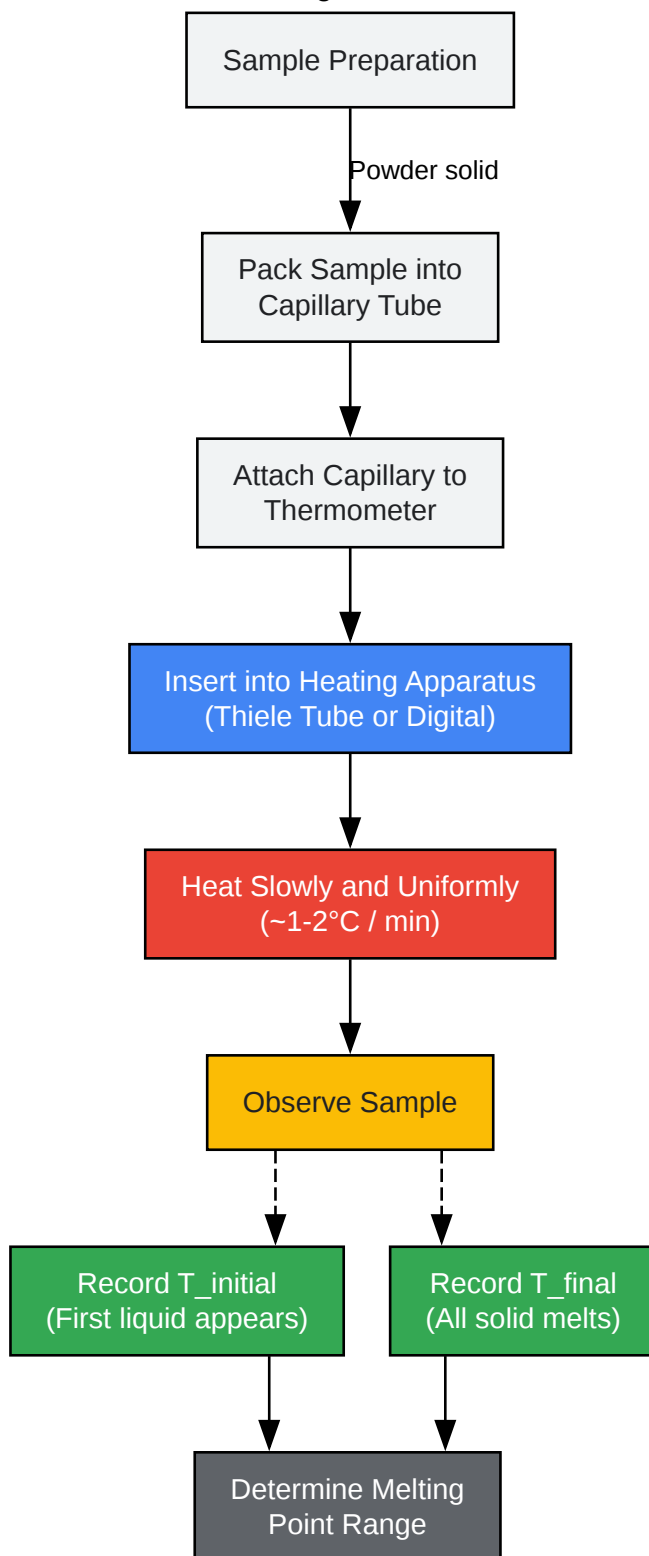
This micro-method is suitable for small quantities of liquid.

- Apparatus: Small test tube (fusion tube), capillary tube (sealed at one end), thermometer, heating bath (e.g., Thiele tube or an aluminum block on a hot plate), and a means to attach the test tube to the thermometer.[\[13\]](#)[\[14\]](#)
- Procedure:
 - Place a few milliliters of the liquid into the small test tube.[\[11\]](#)
 - Invert a capillary tube (sealed at one end) and place it into the liquid in the test tube, with the open end submerged.[\[13\]](#)
 - Attach the test tube to the thermometer so that the sample is level with the thermometer bulb.
 - Immerse the assembly into a heating bath.
 - Heat the bath slowly and uniformly.
 - Observe the capillary tube. As the liquid heats, air trapped in the capillary will bubble out.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tube. Note this temperature. This indicates that the vapor pressure of the liquid has exceeded the external pressure.
 - Remove the heat source and allow the apparatus to cool slowly.
 - The temperature at which the bubbling stops and the liquid begins to enter the capillary tube is the boiling point of the liquid.[\[12\]](#)

Mandatory Visualizations

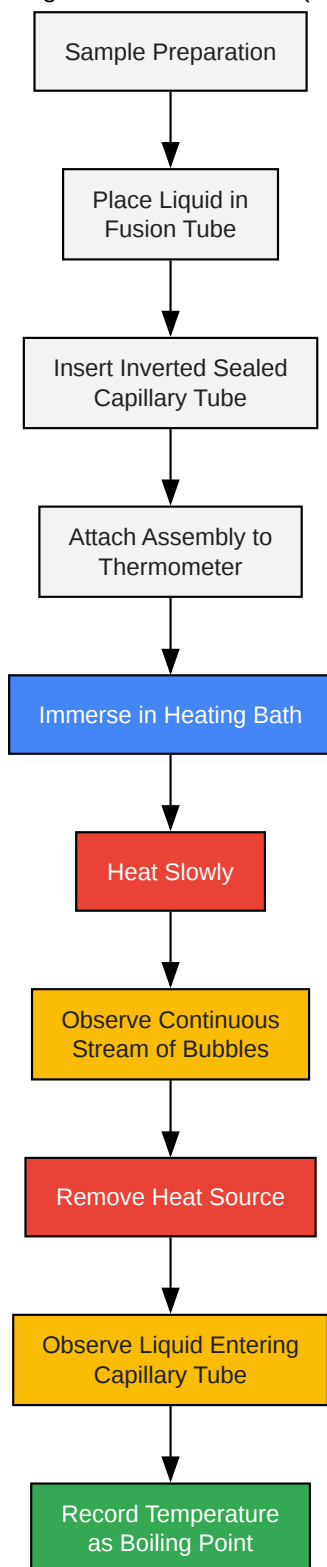
The following diagrams illustrate the generalized workflows for determining the melting and boiling points of a chemical compound.

Workflow for Melting Point Determination

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Caption: Workflow for Melting Point Determination.

Workflow for Boiling Point Determination (Capillary Method)

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Caption: Workflow for Boiling Point Determination.

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